

Proper Disposal Procedures for Benzoyl Bromide

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Compound of Interest

Compound Name: Benzoyl bromide

Cat. No.: B1216830

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This guide provides essential safety, handling, and disposal protocols for **benzoyl bromide**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Logistical Information

Benzoyl bromide is a corrosive, combustible, and lachrymatory chemical that reacts violently with water.[1][2][3][4] It can cause severe skin burns, serious eye damage, and respiratory irritation.[1][5] Always consult your institution's Environmental Health and Safety (EHS) department before handling or disposing of this chemical, as their guidelines supersede any information provided here.[6]

1.1 Personal Protective Equipment (PPE) Appropriate PPE is mandatory when handling **benzoyl bromide**. This includes, but is not limited to:

- **Eye Protection:** Chemical safety goggles and a full-face shield.[6]
- **Hand Protection:** Chemical-resistant gloves, such as Viton® or nitrile. Always inspect gloves before use and use proper removal techniques.[5]
- **Body Protection:** A lab coat and a chemical-resistant apron if there is a risk of splashing.[6]
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood to minimize inhalation exposure.[6]

1.2 Handling and Storage

- Handle **benzoyl bromide** in a well-ventilated area, preferably within a chemical fume hood.
[6][7]
- Ensure that an eyewash station and an emergency safety shower are readily accessible.[6]
[8]
- Keep containers tightly closed and store in a cool, dry, and well-ventilated area, away from heat, sparks, or open flames.[2][7] The storage area should be secure and designated for corrosive materials.[1]
- **Benzoyl bromide** is sensitive to moisture and should be protected from it during storage.[2]
- It is incompatible with strong oxidizing agents, strong bases, alcohols, amines, and metals.
[2][5] Store it separately from these materials.

Quantitative Data Summary

The following table summarizes key quantitative data for **benzoyl bromide**.

Property	Value	Citations
Chemical Formula	C ₇ H ₅ BrO	[5]
Molecular Weight	185.02 g/mol	-
Appearance	Colorless to yellow liquid with a pungent odor	[3][9]
Boiling Point	218-219 °C	-
Melting Point	-3 to -1 °C	[7]
Flash Point	86 °C (186.8 °F)	[7]
Density	1.57 g/cm ³	-
UN Number	3265	[1]
NFPA 704 Rating	Health: 3, Flammability: 2, Instability: 0	[5]
HMIS Classification	Health: 2, Flammability: 2, Physical Hazard: 0	[5]

Experimental and Disposal Protocols

3.1 Spill Management Protocol In the event of a **benzoyl bromide** spill, immediate and precise action is required to mitigate hazards.

- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.[8]
- **Ventilate:** Ensure the area is well-ventilated, using the chemical fume hood if the spill is contained within it.
- **Remove Ignition Sources:** Extinguish all nearby flames and turn off any spark-producing equipment.[2][8]
- **Don PPE:** Wear the full PPE as described in section 1.1.
- **Contain Spill:** Prevent the spill from entering drains or water courses.[10]

- Absorb Spill: Cover the spill with a dry, inert absorbent material such as sand, dry lime, or soda ash. DO NOT USE WATER or combustible materials like sawdust.[2][8]
- Collect Waste: Carefully collect the absorbed material and place it into a suitable, clearly labeled, and closed container for hazardous waste.[2][5][8]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Treat the collected waste as hazardous and follow the disposal protocol outlined below.

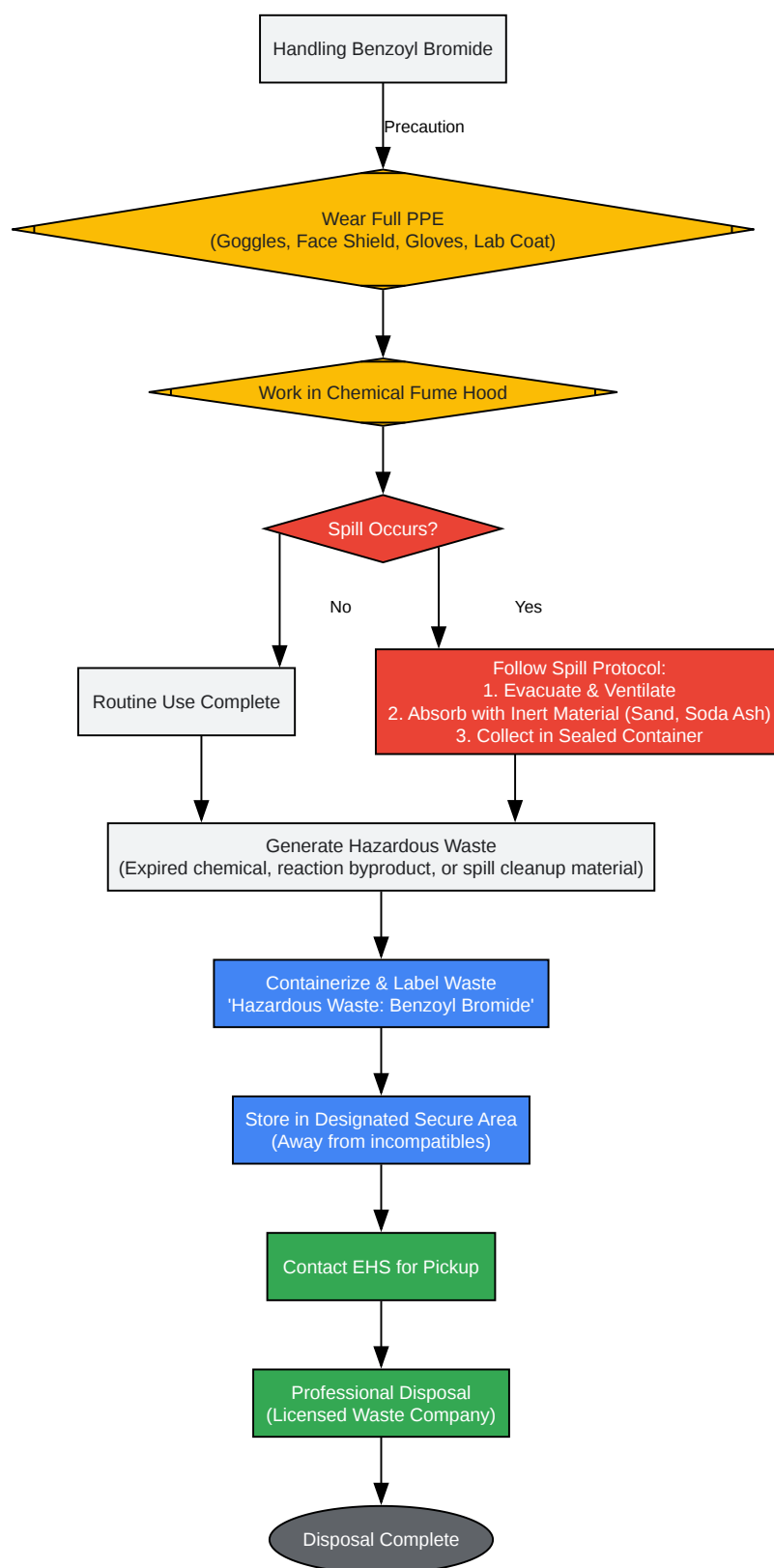
3.2 Benzoyl Bromide Disposal Protocol The primary and required method for disposing of **benzoyl bromide** is through a licensed hazardous waste disposal company.[5][6] Do not attempt to dispose of this chemical down the drain or with regular laboratory trash.

- Waste Characterization: Classify the waste as a corrosive, halogenated organic hazardous waste. It may fall under EPA hazardous waste number D002 for corrosivity.[10]
- Containerization:
 - Ensure the waste **benzoyl bromide** is stored in its original container or a compatible, non-reactive container that is clearly labeled with "Hazardous Waste" and the full chemical name: "**Benzoyl Bromide**".[6]
 - Do not mix **benzoyl bromide** waste with other waste streams unless explicitly permitted by your institution's EHS department.[6]
- Storage Pending Disposal:
 - Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.[6]
 - The storage area must be away from incompatible materials.[6]
- Neutralization (for residual amounts or decontamination):
 - While bulk amounts must be handled by professionals, small residual amounts on equipment or empty containers can be neutralized.

- Protocol: Slowly and cautiously add a 5% aqueous solution of sodium hydroxide or soda ash to decontaminate empty containers.[10] This is an exothermic reaction that will produce hydrogen bromide gas; therefore, it must be performed in a chemical fume hood with extreme care.
- The neutralized solution should then be collected and disposed of as hazardous waste according to institutional protocols.
- Arrange for Disposal: Contact your institution's EHS department to schedule a pickup for the hazardous waste.[6] Provide them with accurate information about the waste's composition and volume.

Mandatory Visualizations

Benzoyl Bromide Disposal Workflow



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Caption: Logical workflow for the safe handling and disposal of **benzoyl bromide**.

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